

5-Chloro-6-methoxynicotinic acid molecular structure and weight

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Compound of Interest

Compound Name: **5-Chloro-6-methoxynicotinic acid**

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An In-Depth Technical Guide to **5-Chloro-6-methoxynicotinic acid**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **5-Chloro-6-methoxynicotinic acid**, a key heterocyclic building block. Designed for researchers, chemists, and professionals in drug development, this document delves into its molecular characteristics, physicochemical properties, synthesis, and applications, grounding all information in authoritative data.

Introduction and Strategic Importance

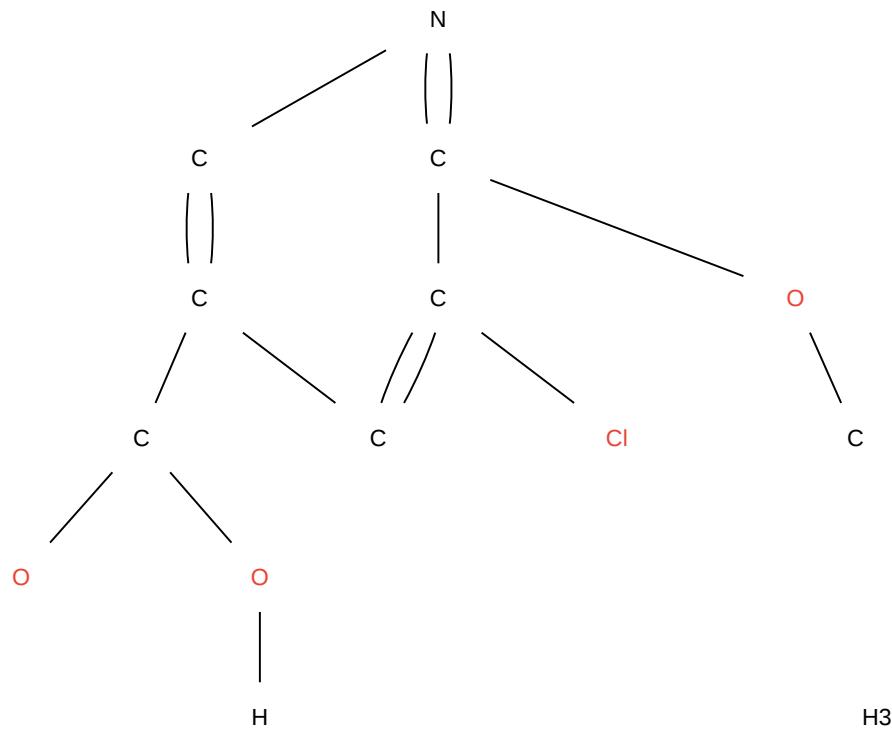
5-Chloro-6-methoxynicotinic acid is a substituted pyridinecarboxylic acid derivative. Its strategic importance lies in its utility as a versatile intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.^{[1][2]} The presence of multiple functional groups—a carboxylic acid, a chloro substituent, and a methoxy group on a pyridine ring—offers a rich platform for chemical modification, enabling the construction of diverse molecular architectures. This guide aims to provide a detailed characterization of this compound to support its effective application in research and development.

Molecular Structure and Physicochemical Properties

The structural integrity and physicochemical profile of a molecule are foundational to its reactivity and application. **5-Chloro-6-methoxynicotinic acid**'s structure is defined by a pyridine ring substituted at the 3-position with a carboxylic acid group, at the 5-position with a chlorine atom, and at the 6-position with a methoxy group.

Molecular Structure

The two-dimensional chemical structure of **5-Chloro-6-methoxynicotinic acid** is depicted below.



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Caption: 2D structure of **5-Chloro-6-methoxynicotinic acid**.

Physicochemical Data Summary

A molecule's behavior in a chemical or biological system is dictated by its physical and chemical properties. The key computed properties for **5-Chloro-6-methoxynicotinic acid** are summarized in the table below, providing a quantitative basis for predicting its behavior.

Property	Value	Source
Molecular Formula	C ₇ H ₆ CINO ₃	ECHEMI[3]
Molecular Weight	187.58 g/mol	ECHEMI[3]
Exact Mass	187.003616 Da	ECHEMI[3]
CAS Number	884494-85-3	ECHEMI[3]
IUPAC Name	5-Chloro-6-methoxypyridine-3-carboxylic acid	ECHEMI[3]
XLogP3	1.3 - 2.1	ECHEMI[3]
Hydrogen Bond Donor Count	1	ECHEMI[3]
Hydrogen Bond Acceptor Count	4	ECHEMI[3]
Rotatable Bond Count	2	ECHEMI[3]
Topological Polar Surface Area	59.4 Å ²	ECHEMI[3]
Complexity	176	ECHEMI[3]

Synthesis and Reactivity

Understanding the synthesis of **5-Chloro-6-methoxynicotinic acid** is crucial for its procurement and application. It is typically used as an intermediate in multi-step synthetic sequences. For instance, it serves as a precursor for the synthesis of its corresponding methyl ester, methyl 5-chloro-6-methoxynicotinate.[4]

General Synthesis Workflow

A common application of **5-Chloro-6-methoxynicotinic acid** involves its conversion to an acid chloride, a highly reactive intermediate, which can then be used in subsequent reactions. A generalized workflow for this conversion is outlined below.

Caption: Generalized workflow for the conversion of the acid to other derivatives.

Applications in Synthesis

The primary application of **5-Chloro-6-methoxynicotinic acid** is as a building block in organic synthesis, particularly for creating pharmaceutical and agrochemical compounds.[1][2] Its structure is a key component in the synthesis of various biologically active molecules.

- Pharmaceutical Intermediates: It is a crucial intermediate for synthesizing more complex active pharmaceutical ingredients (APIs). The pyridine core is a common scaffold in medicinal chemistry.[1]
- Agrochemicals: The compound is used to synthesize herbicides and plant growth regulators, where the specific substitution pattern on the pyridine ring contributes to selective biological activity.[2]
- Heterocyclic Chemistry Research: Due to its reactive functional groups, it is widely used in research settings for the design and synthesis of novel heterocyclic compounds.[2]

Analytical Characterization

The identity and purity of **5-Chloro-6-methoxynicotinic acid** are confirmed using standard analytical techniques.

- Liquid Chromatography-Mass Spectrometry (LC-MS): This is a primary technique for verifying the molecular weight and purity of the compound. The mass spectrometer will detect the protonated molecule $[M+H]^+$ corresponding to its exact mass.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the molecular structure by analyzing the chemical shifts and coupling constants of the protons and carbons in the molecule.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the characteristic vibrations of the functional groups present, such as the C=O of the carboxylic acid and the C-Cl and C-O bonds.

Safety and Handling

Proper handling of **5-Chloro-6-methoxynicotinic acid** is essential in a laboratory setting.

According to its GHS classifications, it is an irritant.

- Hazard Statements:

- H315: Causes skin irritation.[\[5\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)

- Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[5\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[5\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)

Always consult the material safety data sheet (MSDS) before handling this chemical.

Conclusion

5-Chloro-6-methoxynicotinic acid is a valuable and versatile chemical intermediate. Its well-defined molecular structure and predictable reactivity make it a reliable building block for the synthesis of a wide range of target molecules in the pharmaceutical and agrochemical sectors. A thorough understanding of its properties, as outlined in this guide, is fundamental to leveraging its full potential in research and commercial applications.

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